

Benzo[*pqr*]picene versus other benzopyrenes

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Compound Focus: Benzo[*pqr*]picene

CAS No.: 189-96-8

Cat. No.: S1513510

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Chemical Profile Comparison

The table below summarizes basic information for **Benzo[*pqr*]picene** and the more widely studied Benzo[*a*]pyrene.

Feature	Benzo[<i>pqr</i>]picene	Benzo[<i>a</i>]pyrene
IUPAC Name	Benzo[<i>pqr</i>]picene [1]	Benzo[<i>pqr</i>]tetraphene [2]
Chemical Formula	C ₂₄ H ₁₄ [1]	C ₂₀ H ₁₂ [2]
Molecular Weight	302.36796 g/mol [1]	252.316 g/mol [2]
CAS Number	189-96-8 [1]	50-32-8 [2]
Structural Features	Pentacyclic (5-ring) aromatic hydrocarbon; structural isomer of Benzo[<i>a</i>]pyrene. Information is limited.	Pentacyclic (5-ring) aromatic hydrocarbon formed by a benzene ring fused to pyrene [2].
Key Characteristics	Appears in scientific contexts as a specific polycyclic aromatic hydrocarbon (PAH) [3] [1].	A well-studied and potent carcinogen found in coal tar, tobacco smoke, and grilled meats [2].

Metabolic Pathway of Benzo[a]pyrene

For researchers, the metabolic activation pathway of Benzo[a]pyrene (BaP) is highly relevant as it is responsible for its carcinogenic effects [2] [4]. The following diagram illustrates this key signaling pathway.

This pathway outlines the crucial biotransformation steps where Benzo[a]pyrene (BaP) is converted from a **procarcinogen** into its ultimate carcinogenic form, **Benzo[a]pyrene-7,8-dihydrodiol-9,10-epoxide (BPDE)** [2] [4]. BPDE is highly reactive and can form bulky adducts with DNA, primarily attacking guanine bases. This binding distorts the DNA double helix, disrupts normal replication, and can induce mutations that may lead to cancer initiation [2].

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References

1. CAS 189-96-8 Benzo [pqr] picene - Alfa Chemistry [alfa-chemistry.com]
2. (a) pyrene - Wikipedia Benzo [en.wikipedia.org]
3. (Benzo) pqr | C₂₄H₁₄ | CID 9111 - PubChem picene [pubchem.ncbi.nlm.nih.gov]
4. Benzo[a] pyrene | Encyclopedia MDPI [encyclopedia.pub]

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